

# 1-Bromo-3-iodo-2-nitrobenzene safety and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1-Bromo-3-iodo-2-nitrobenzene

Cat. No.: B1376280

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An In-Depth Technical Guide to the Safe Handling and Management of **1-Bromo-3-iodo-2-nitrobenzene**

## Introduction

**1-Bromo-3-iodo-2-nitrobenzene** is a tri-substituted benzene derivative whose strategic combination of functional groups—a nitro group and two different halogens—makes it a highly versatile intermediate in modern organic synthesis.<sup>[1]</sup> Its molecular architecture is pivotal for advancements in the pharmaceutical and agrochemical industries, where it serves as a fundamental building block for complex target molecules.<sup>[2]</sup> The presence of bromine and iodine atoms offers distinct sites for selective functionalization, such as cross-coupling reactions, while the electron-withdrawing nitro group modulates the reactivity of the aromatic ring.<sup>[1][3]</sup>

However, the same chemical properties that make this compound synthetically valuable also confer significant health hazards. As a halogenated nitroaromatic compound, **1-Bromo-3-iodo-2-nitrobenzene** requires meticulous handling and strict adherence to safety protocols to mitigate risks to researchers and the environment. This guide serves as a comprehensive technical resource for scientists and drug development professionals, offering field-proven insights and systematic procedures for the safe management of this chemical throughout its lifecycle in the laboratory.

## Section 1: Hazard Identification and Toxicological Profile

Understanding the inherent risks of a chemical is the foundation of safe laboratory practice. The hazardous nature of **1-Bromo-3-iodo-2-nitrobenzene** stems from its specific combination of functional groups, which are common to other toxic compounds.

### Physical and Chemical Properties

A summary of the key physical and chemical properties is presented below. This data is essential for understanding the compound's behavior under laboratory conditions.

Property	Value	Source
CAS Number	1126425-84-0	
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrINO <sub>2</sub>	[4]
Molecular Weight	327.90 g/mol	[4]
Physical Form	Solid, white to pale yellow powder/crystals	[1][3]
Melting Point	52-55 °C (for the related isomer 1-Bromo-3-nitrobenzene)	
Solubility	Limited solubility in water; soluble in organic solvents like ethanol and ether	[3]

### GHS Hazard Classification

**1-Bromo-3-iodo-2-nitrobenzene** is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are summarized in the following table.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement	Source
Acute Toxicity, Oral	Category 4	GHS07	Warning	H302: Harmful if swallowed	[4][5]
Acute Toxicity, Dermal	Category 4	GHS07	Warning	H312: Harmful in contact with skin	[4][5]
Acute Toxicity, Inhalation	Category 4	GHS07	Warning	H332: Harmful if inhaled	[4][5]
Skin Corrosion/Irritation	Category 2	GHS07	Warning	H315: Causes skin irritation	[4][5]
Serious Eye Damage/Irritation	Category 2 / 2A	GHS07	Warning	H319: Causes serious eye irritation	[4][5]
Specific Target Organ Toxicity	Category 3	GHS07	Warning	H335: May cause respiratory irritation	[5]

## Toxicological Insights: The Nitrobenzene Effect

The primary toxicological concern with **1-Bromo-3-iodo-2-nitrobenzene** is its potential to induce methemoglobinemia, a characteristic effect of nitroaromatic compounds.[6][7][8]

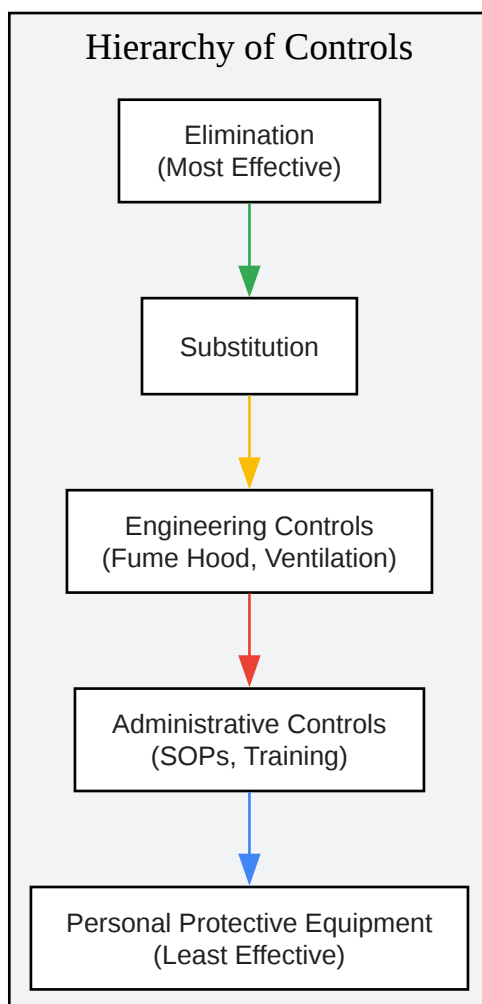
- Mechanism of Toxicity: Upon absorption into the body, the nitro group (-NO<sub>2</sub>) can be metabolized, leading to the oxidation of the iron (II) in hemoglobin to iron (III), forming methemoglobin.[9] Methemoglobin is incapable of binding and transporting oxygen, leading

to a state of functional anemia and cyanosis (a bluish discoloration of the skin and mucous membranes).[8][10]

- **Symptoms of Exposure:** The onset of symptoms may be delayed for several hours post-exposure.[8] Initial signs include headache, dizziness, weakness, nausea, and shortness of breath.[7][11] As methemoglobin levels rise, cyanosis becomes apparent, and higher concentrations can lead to respiratory distress, collapse, coma, and even death.[10][12]
- **Absorption Routes:** Like its parent compound, nitrobenzene, it is expected to be readily absorbed through all routes: inhalation of dust, ingestion, and, critically, skin absorption.[6][8] The potential for rapid dermal absorption means that skin contact poses a significant risk of systemic toxicity.[13]

## Section 2: Exposure Control and Personal Protective Equipment (PPE)

Given the compound's toxicity profile, a multi-layered approach to exposure control is mandatory. This follows the principle of the hierarchy of controls, which prioritizes engineering and administrative controls over sole reliance on PPE.



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Caption: Hierarchy of Controls for Chemical Safety.

## Engineering Controls

- Chemical Fume Hood: All handling of **1-Bromo-3-iodo-2-nitrobenzene** solid and its solutions must be conducted within a certified chemical fume hood to prevent inhalation of dust or vapors.[14]
- Ventilation: The laboratory must have adequate general ventilation to supplement the local exhaust of the fume hood.
- Emergency Equipment: An emergency eyewash station and safety shower must be located in immediate proximity to the handling area.[15] Their functionality should be checked

regularly.

## Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected carefully to provide an effective barrier against the chemical.

Body Part	Required PPE	Specifications and Rationale	Source
Eyes/Face	Safety Goggles & Face Shield	Chemical splash goggles that provide a complete seal are mandatory. A full-face shield must be worn over the goggles during procedures with a high risk of splashing.	[13]
Hands	Double Nitrile Gloves or Neoprene/Butyl Gloves	For incidental contact, double-gloving with nitrile gloves is the minimum requirement. For direct handling or extended tasks, heavy-duty neoprene or butyl rubber gloves are recommended due to their superior resistance to halogenated aromatic compounds. Gloves must be changed immediately upon contamination.	[13]
Body	Chemical-Resistant Laboratory Coat	A long-sleeved, fully-fastened lab coat made of a chemically resistant material is required to protect the skin and personal clothing.	[16][17]

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Respiratory	NIOSH-approved Respirator (if needed)	Respiratory protection is generally not required when work is performed within a certified fume hood. If engineering controls fail or for emergency response, a NIOSH-approved respirator with organic vapor/particulate cartridges is necessary.	[16]
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## Section 3: Standard Operating Procedures for Handling

Adherence to a validated Standard Operating Procedure (SOP) is critical for minimizing exposure and ensuring reproducible, safe science.

### Protocol: Weighing and Transferring the Solid

- Preparation: Don all required PPE as specified in Section 2.2. Designate and clean a specific area within the chemical fume hood for the procedure.
- Equipment Setup: Place a calibrated analytical balance inside the fume hood. Use anti-static weighing paper or a suitable container (e.g., glass vial).
- Weighing: Carefully transfer the desired amount of **1-Bromo-3-iodo-2-nitrobenzene** from the stock bottle to the weighing container using a clean spatula. Perform the transfer slowly to avoid creating airborne dust.
- Transfer: Gently add the weighed solid to the reaction vessel. If necessary, use a small amount of a compatible solvent to rinse the weighing container and ensure a complete transfer.



- **Cleanup:** Immediately close the stock bottle. Wipe down the spatula and the balance with a solvent-dampened cloth. Dispose of the weighing paper and cloth in the designated halogenated solid waste container.
- **Post-Handling:** Remove PPE in the correct order and wash hands thoroughly with soap and water.
- **Causality & Field Insights:** Using an anti-static weigh boat or grounding the balance can prevent static discharge, which can cause the fine powder to jump, leading to loss of material and contamination of the workspace. This is especially critical in low-humidity environments.

## Section 4: Storage and Incompatibility

Proper storage is crucial to maintain the chemical's integrity and prevent hazardous incidents.

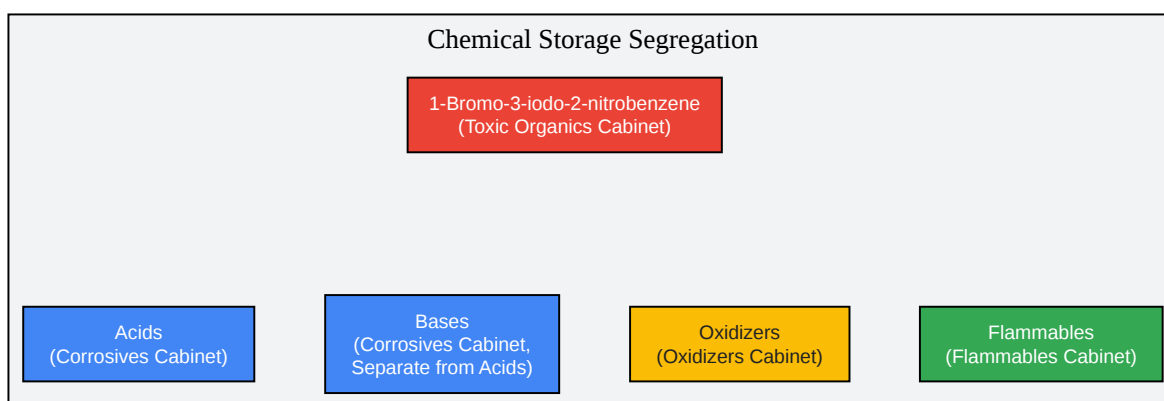
### Storage Requirements

Condition	Requirement	Rationale	Source
Temperature	Room Temperature	To ensure stability.	
Atmosphere	Sealed in Dry	The compound may be sensitive to moisture. A tight seal prevents contamination.	
Light	Keep in Dark Place	Similar aromatic compounds can be light-sensitive, leading to degradation.	[18]
Location	Store Locked Up	To restrict access to authorized personnel only.	[19]
Segregation	Designated area for toxic solids	Store away from incompatible materials.	[5]

## Chemical Incompatibilities

Do not store **1-Bromo-3-iodo-2-nitrobenzene** with the following materials:

- Strong Oxidizing Agents: Can lead to violent reactions.[15][19]
- Strong Bases: May cause decomposition or hazardous reactions.[15][18]



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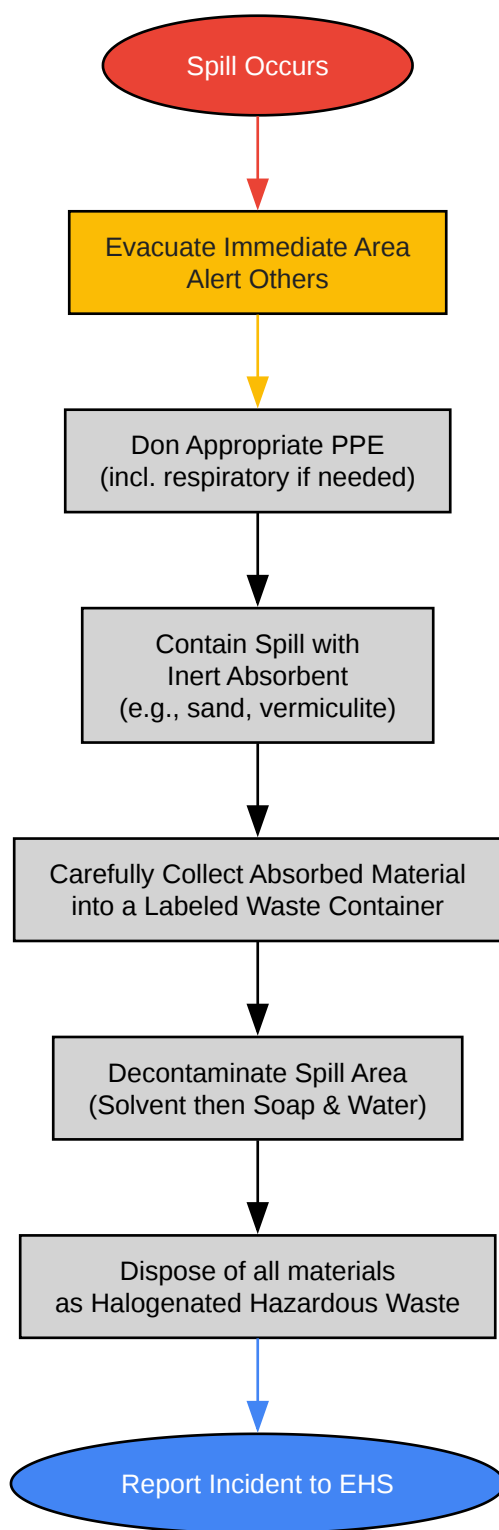
Caption: Conceptual diagram for chemical storage segregation.

## Section 5: Emergency Procedures

Immediate and correct response to an emergency can significantly reduce the severity of the outcome.

### Spill Management Protocol

A spill should be treated as a high-hazard event requiring a calm and systematic response.



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Caption: Workflow for responding to a chemical spill.

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[\[14\]](#)
- Alert: Inform nearby colleagues and the laboratory supervisor.
- Contain: Prevent the spill from spreading or entering drains by diking the perimeter with an inert absorbent material like sand or vermiculite.[\[14\]](#)[\[16\]](#)
- Collect: Once the spill is absorbed, carefully sweep or scoop the material into a designated, clearly labeled hazardous waste container.[\[14\]](#)
- Decontaminate: Clean the spill area with an appropriate solvent, followed by a thorough wash with soap and water.[\[14\]](#)
- Dispose: All contaminated materials, including PPE, must be disposed of as hazardous waste.[\[16\]](#)

## First Aid Measures

Immediate medical attention is required for all exposures. The delayed onset of systemic effects like methemoglobinemia is a critical consideration.[\[8\]](#)[\[20\]](#)

Exposure Route	First Aid Procedure	Source
Inhalation	Remove the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.	[19][21]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water and soap for at least 15-20 minutes. Seek immediate medical attention.	[9][19][20]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes at an eyewash station, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[19][20]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a Poison Control Center and seek immediate medical attention.	[20]

## Section 6: Waste Disposal

Proper disposal is a legal and ethical requirement to protect environmental and public health.

### Protocol: Waste Collection and Disposal

- Segregation: Collect all waste containing **1-Bromo-3-iodo-2-nitrobenzene** in a dedicated "Halogenated Organic Waste" container. Do not mix with non-halogenated waste or other

incompatible waste streams.[14][22]

- Container: Use a designated, chemically resistant, and leak-proof container with a secure lid. The container must be in good condition.[14][22]
- Labeling: The container must be clearly labeled with a "Hazardous Waste" tag, listing "**1-Bromo-3-iodo-2-nitrobenzene**" and all other components of the waste stream.[14]
- Storage: Store the sealed waste container in a designated satellite accumulation area, preferably within secondary containment, away from heat and ignition sources.
- Final Disposal: Under no circumstances should this chemical be disposed of down the drain or in regular trash.[14] Arrange for pickup and disposal via a licensed professional waste disposal service. The recommended disposal method is high-temperature incineration in a facility equipped with afterburners and scrubbers to handle halogenated compounds.[14]
- Causality & Field Insights: Segregating halogenated waste is critical because its incineration requires special conditions and equipment to neutralize the corrosive and toxic byproducts (e.g., HBr, HI) that are formed. Mixing it with non-halogenated waste unnecessarily increases the volume of waste that requires this expensive, specialized treatment.

## Conclusion

**1-Bromo-3-iodo-2-nitrobenzene** is a valuable reagent whose utility is matched by its potential hazards. A thorough understanding of its toxicological properties, coupled with the disciplined implementation of engineering controls, appropriate PPE, and validated handling and disposal protocols, is essential for its safe use. By treating this compound with the respect it demands and adhering to the principles outlined in this guide, researchers can effectively mitigate risks and maintain a safe laboratory environment.

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